

catalyst selection for efficient pyrazole Suzuki coupling.

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Compound of Interest

Compound Name: 1-Ethyl-4-iodo-1H-pyrazole

Cat. No.: B169947

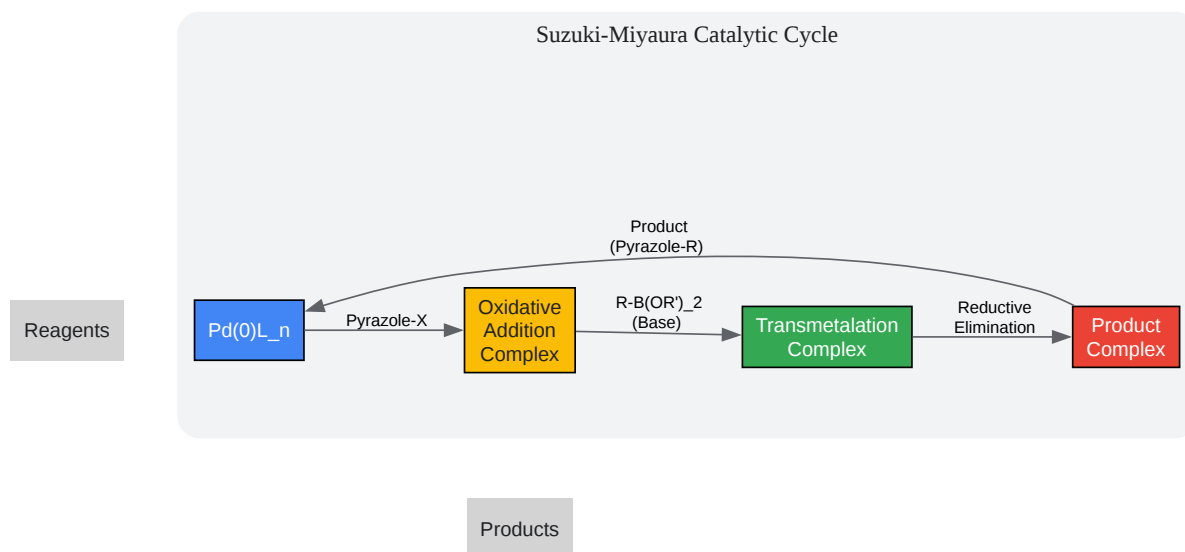
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General Information

The Suzuki-Miyaura cross-coupling reaction is a powerful method for forming C-C bonds, particularly for synthesizing biaryl compounds that are crucial in pharmaceuticals and materials science.^{[1][2]} When applied to pyrazole scaffolds, specific challenges can arise, including catalyst inhibition and undesired side reactions. This guide will help you navigate these issues.

Catalytic Cycle for Pyrazole Suzuki Coupling

The general mechanism involves a palladium catalyst cycling through three key steps: oxidative addition to the halo-pyrazole, transmetalation with the boronic acid derivative, and reductive elimination to yield the final product and regenerate the active catalyst.^[2]



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References

- 1. An Efficient Microwave-Assisted Suzuki Reaction using a New Pyridine-Pyrazole/Pd(II) Species as Catalyst in Aqueous Media - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
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